

A Comprehensive Technical Guide to the Physical Properties of o-Ethylstyrene

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Compound of Interest

Compound Name: 2-Ethylstyrene

CAS No.: 28106-30-1

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Introduction

o-Ethylstyrene, also known as **2-ethylstyrene** or 1-ethenyl-2-ethylbenzene, is an aromatic hydrocarbon of significant interest in polymer chemistry and as an intermediate in organic synthesis. A thorough understanding of its physical properties is paramount for its effective handling, application, and for the prediction of its behavior in various chemical and physical processes. This guide provides an in-depth overview of the core physical characteristics of o-ethylstyrene, complete with experimental protocols for their determination.

Core Physical Properties

The fundamental physical properties of o-ethylstyrene are summarized in the table below, providing a clear and concise reference for laboratory and industrial applications.

Physical Property	Value	Units	Conditions
Molecular Formula	C ₁₀ H ₁₂	-	-
Molecular Weight	132.20	g/mol	-[1][2][3]
Appearance	Liquid	-	Ambient
Density	0.9119	g/cm ³	at 22 °C[1]
Boiling Point	187.3	°C	-[1]
Melting Point	-75.5	°C	-[1]
Refractive Index	1.542	-	-
Solubility	Insoluble in water	-	-
LogP (Octanol-Water Partition Coefficient)	2.892	-	-[1]

Experimental Protocols

Accurate determination of physical properties is crucial for the validation of chemical identity and purity. The following sections detail generalized experimental methodologies for key physical properties of liquid organic compounds like o-ethylstyrene.

Determination of Density

The density of a liquid is its mass per unit volume.[4] A common and straightforward method for its determination involves the use of a pycnometer or a graduated cylinder and a balance.[4][5]

Protocol:

- **Mass of Empty Container:** Accurately measure the mass of a clean, dry graduated cylinder or pycnometer using an analytical balance.[5]
- **Volume of Liquid:** Carefully add a known volume of o-ethylstyrene to the graduated cylinder. For a pycnometer, fill it completely.

- Mass of Container and Liquid: Measure the combined mass of the container and the o-ethylstyrene.[\[5\]](#)
- Calculation: Subtract the mass of the empty container from the combined mass to find the mass of the o-ethylstyrene. Divide the mass of the liquid by its volume to obtain the density.
[\[5\]](#)

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[\[6\]\[7\]\[8\]](#) For small quantities of liquid, the capillary tube method is often employed.[\[6\]\[9\]\[10\]](#)

Protocol:

- Sample Preparation: Place a small amount of o-ethylstyrene into a small test tube or fusion tube.[\[9\]](#)
- Capillary Tube Insertion: Invert a sealed-end capillary tube and place it into the test tube containing the liquid.[\[9\]](#)
- Heating: Heat the assembly slowly and uniformly in a heating block or a Thiele tube.[\[7\]\[9\]](#)
- Observation: Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary.[\[9\]](#)
- Boiling Point Determination: The temperature at which a rapid and continuous stream of bubbles emerges is recorded as the boiling point.[\[9\]](#)

Determination of Melting Point

While o-ethylstyrene is a liquid at room temperature, its melting point (or freezing point) can be determined by cooling the substance. A common laboratory method for determining the melting point of a solid is the capillary tube method with a melting point apparatus.[\[11\]\[12\]\[13\]\[14\]](#)

Protocol:

- **Sample Preparation:** A small amount of the solidified o-ethylstyrene is introduced into a capillary tube.[\[11\]](#)[\[13\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation.[\[11\]](#)[\[14\]](#)
- **Heating and Observation:** The sample is heated slowly. The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point.[\[11\]](#)[\[14\]](#)

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.[\[15\]](#) It is a characteristic property and is often used to identify and assess the purity of liquid samples. An Abbe refractometer is a common instrument for this measurement.[\[16\]](#)[\[17\]](#)

Protocol:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard sample with a known refractive index.
- **Sample Application:** Apply a few drops of o-ethylstyrene to the prism of the refractometer.[\[16\]](#)[\[17\]](#)
- **Measurement:** Adjust the instrument to bring the dividing line between the light and dark fields into focus and on the crosshairs of the eyepiece.[\[16\]](#)[\[17\]](#)
- **Reading:** Read the refractive index directly from the instrument's scale.[\[16\]](#) It is important to also record the temperature at which the measurement is taken, as the refractive index is temperature-dependent.[\[15\]](#)[\[17\]](#)

Determination of Solubility

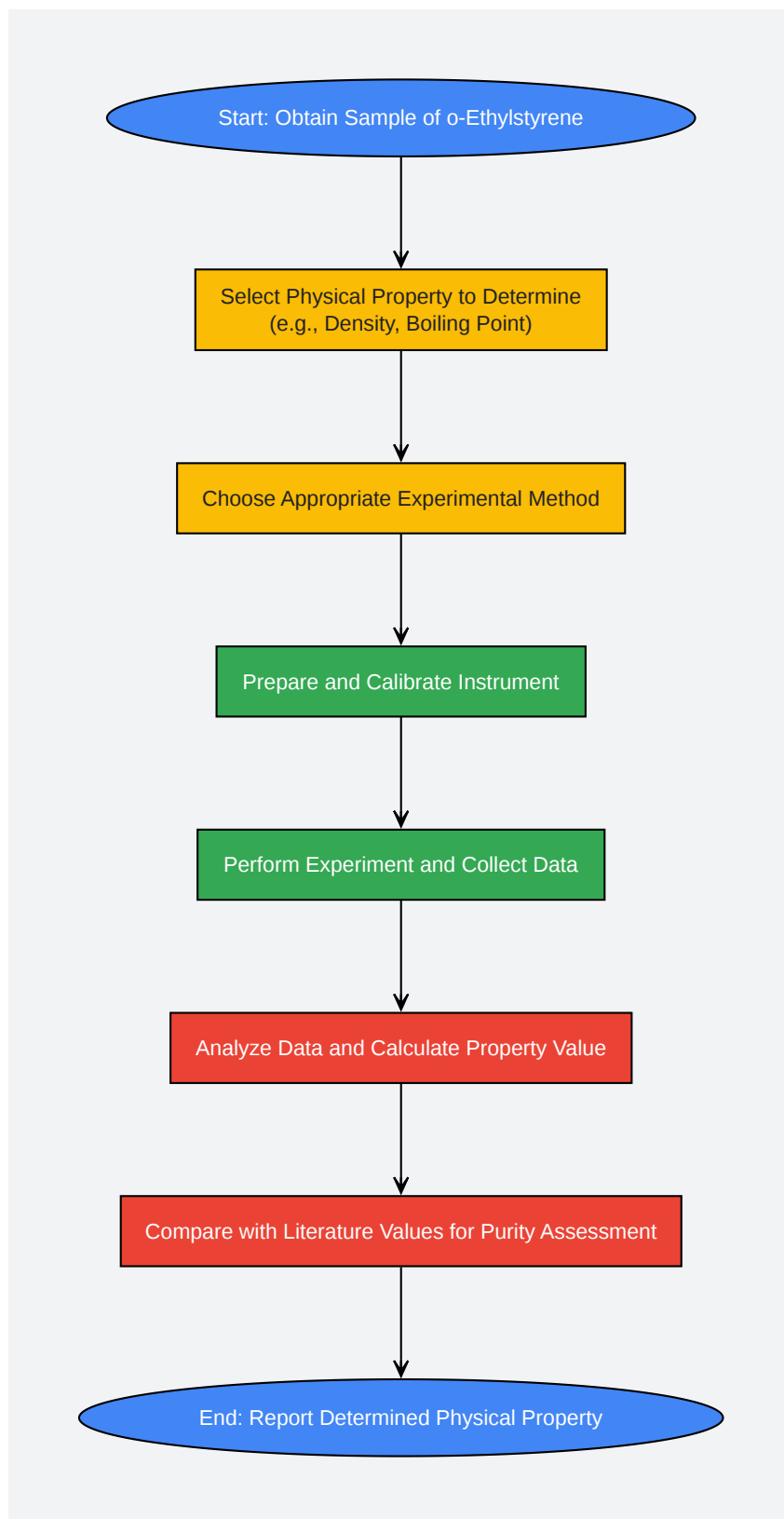
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.[\[18\]](#)[\[19\]](#) For a qualitative assessment of solubility, a simple miscibility test can be performed.[\[20\]](#)[\[21\]](#)

Protocol:

- Solvent and Solute: In a small test tube, add a specific volume of the solvent to be tested (e.g., water, ethanol, hexane).[\[20\]](#)
- Addition of Solute: Add a small, measured amount of o-ethylstyrene to the solvent.[\[20\]](#)
- Observation: Shake the mixture well and observe if the o-ethylstyrene dissolves completely, forms a separate layer (immiscible), or is partially soluble.[\[20\]](#) This can be repeated with various solvents to create a solubility profile.

Visualizing Experimental Workflow

To illustrate the logical progression of determining a physical property, the following diagram outlines a general experimental workflow.



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Caption: General workflow for the determination of a physical property of a chemical sample.

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